

ML 10302 hydrochloride safe handling and storage procedures

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Compound of Interest

Compound Name: ML 10302 hydrochloride

Cat. No.: B609118

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Application Notes and Protocols for ML 10302 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

Abstract

ML 10302 hydrochloride is a potent and selective partial agonist for the 5-hydroxytryptamine receptor 4 (5-HT₄). This document provides detailed application notes, including safe handling and storage procedures, experimental protocols for in vitro studies, and a summary of its biological activity. The information is intended to guide researchers in the safe and effective use of this compound in a laboratory setting.

Chemical and Physical Properties

ML 10302 hydrochloride is a synthetic compound with the following properties:

Property	Value	Reference
Chemical Name	2-piperidin-1-ylethyl 4-amino-5-chloro-2-methoxybenzoate;hydrochloride	[1]
CAS Number	186826-17-5	[1]
Molecular Formula	C15H22ClN2O3	[1]
Molecular Weight	349.25 g/mol	[1]
Purity	>98%	[1]
Solubility	Soluble to 50 mM in DMSO and to 20 mM in ethanol.[1]	
Appearance	Solid powder	

Safe Handling and Storage

As the toxicological properties of **ML 10302 hydrochloride** have not been extensively studied, it should be handled with caution by trained personnel in a laboratory setting. The following procedures are recommended:

Personal Protective Equipment (PPE)

When handling **ML 10302 hydrochloride**, appropriate personal protective equipment should be worn to minimize exposure.

- Gloves: Chemical-resistant gloves (e.g., nitrile) must be worn. Inspect gloves prior to use and dispose of them properly after handling.
- Eye Protection: Safety glasses with side shields or goggles are required.[2]
- Lab Coat: A standard laboratory coat should be worn.
- Respiratory Protection: If working with the solid compound where dust may be generated, a NIOSH-approved respirator is recommended.

Handling Procedures

- Work in a well-ventilated area, preferably in a chemical fume hood.[3]
- Avoid inhalation of dust or aerosols.[3]
- Avoid contact with skin and eyes.[4]
- Wash hands thoroughly after handling.[5]
- Do not eat, drink, or smoke in the laboratory.[5]

Storage Conditions

Proper storage is crucial to maintain the stability and integrity of **ML 10302 hydrochloride**.

Condition	Recommendation	Reference
Solid Compound	Store in a sealed, cool, and dry condition. Desiccate at room temperature.	[1]
Stock Solutions	Stock solutions can be stored at -20°C for several months.	[1]

First Aid Measures

In case of accidental exposure, follow these first aid procedures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, seek medical attention.[5]
- In Case of Skin Contact: Immediately wash the affected area with soap and plenty of water. Remove contaminated clothing.[5]
- In Case of Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical advice.[5]
- If Swallowed: Rinse mouth with water. Do NOT induce vomiting. Seek immediate medical attention.[4]

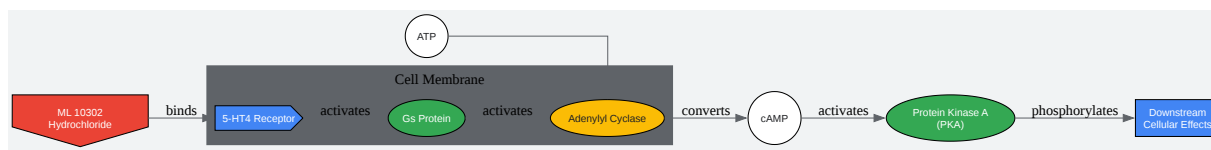
Spill and Disposal Procedures

- Spills: For small spills, absorb with an inert material and place in a suitable container for disposal. Avoid generating dust. Ensure adequate ventilation.[5]
- Disposal: Dispose of waste in accordance with local, state, and federal regulations. Do not allow the product to enter drains.[6]

Biological Activity and Mechanism of Action

ML 10302 hydrochloride is a potent and selective 5-HT₄ receptor partial agonist. The 5-HT₄ receptor is a G-protein coupled receptor (GPCR) that, upon activation, stimulates adenylyl cyclase, leading to an increase in intracellular cyclic AMP (cAMP) levels. This signaling cascade is involved in various physiological processes, including gastrointestinal motility and cognitive function.

In preclinical studies, **ML 10302 hydrochloride** has been shown to increase the levels of soluble amyloid precursor protein alpha (sAPP α) in the cortex, suggesting a potential therapeutic role in Alzheimer's disease. It also exhibits pro-gastrokinetic effects.



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5-HT₄ Receptor Signaling Pathway.

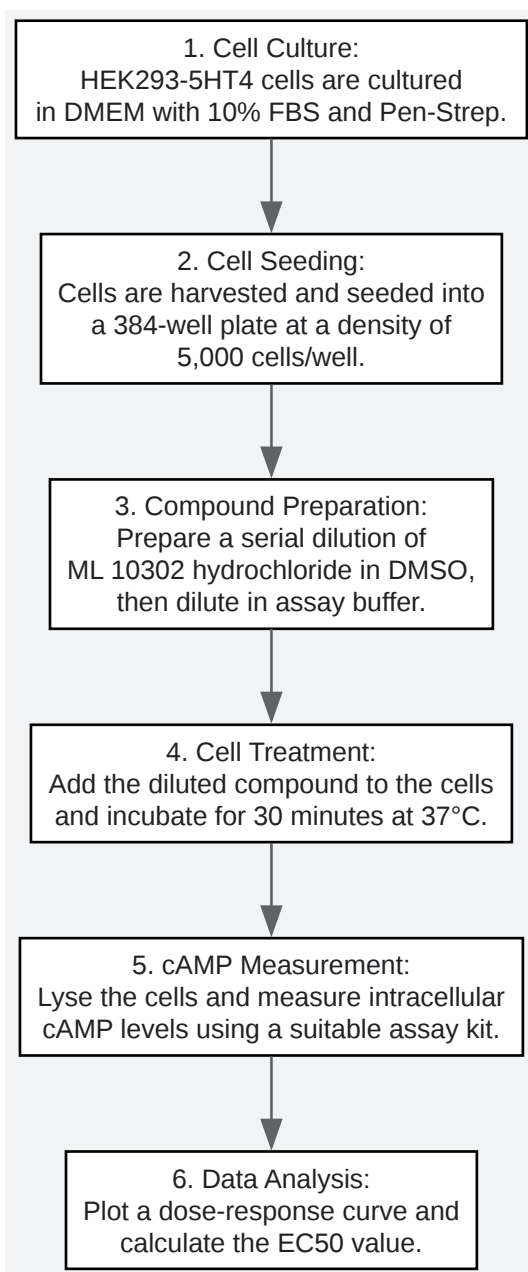
Experimental Protocols

The following is a general protocol for an in vitro assay to evaluate the effect of **ML 10302 hydrochloride** on cAMP production in a cell line expressing the 5-HT₄ receptor.

Materials

- HEK293 cells stably expressing the human 5-HT4 receptor
- Dulbecco's Modified Eagle's Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin
- **ML 10302 hydrochloride**
- DMSO (cell culture grade)
- cAMP assay kit (e.g., HTRF, ELISA)
- 384-well white opaque plates

Experimental Workflow



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Workflow for cAMP Assay.

Step-by-Step Procedure

- Cell Culture: Maintain HEK293 cells expressing the 5-HT4 receptor in DMEM supplemented with 10% FBS and 1% Penicillin-Streptomycin at 37°C in a humidified atmosphere with 5% CO₂.

- **Cell Seeding:** The day before the experiment, harvest the cells and seed them into a 384-well white opaque plate at a density of 5,000 cells per well in 20 μ L of culture medium. Incubate overnight.
- **Compound Preparation:** Prepare a 10 mM stock solution of **ML 10302 hydrochloride** in DMSO. Perform a serial dilution of the stock solution in DMSO to create a range of concentrations. Further dilute these solutions in an appropriate assay buffer.
- **Cell Treatment:** On the day of the experiment, carefully remove the culture medium from the wells. Add 10 μ L of the diluted **ML 10302 hydrochloride** solutions to the respective wells. Include wells with buffer only as a negative control. Incubate the plate for 30 minutes at 37°C.
- **cAMP Measurement:** Following incubation, lyse the cells and measure the intracellular cAMP levels according to the manufacturer's instructions of the chosen cAMP assay kit.
- **Data Analysis:** Generate a dose-response curve by plotting the cAMP concentration against the logarithm of the **ML 10302 hydrochloride** concentration. Calculate the EC50 value using a non-linear regression analysis.

Disclaimer

ML 10302 hydrochloride is for research use only and is not intended for human or veterinary use. The information provided in this document is for guidance only and should not be considered a substitute for a formal risk assessment. Researchers should always consult the latest safety information and exercise caution when handling this compound.

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